

Reproducibility Guide: 4-Propoxy-1H-pyrazole (CAS 88095-60-7)

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Compound of Interest

Compound Name: 4-Propoxy-1H-pyrazole

CAS No.: 88095-60-7

Cat. No.: B3059598

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Executive Summary & Technical Context[1][2][3][4][5][6][7]

4-Propoxy-1H-pyrazole (CAS 88095-60-7) is a critical heterocyclic building block, frequently utilized in the synthesis of Alcohol Dehydrogenase (ADH) inhibitors and various kinase inhibitors.

The Reproducibility Gap: Literature precedents for 4-alkoxypyrazoles often cite direct alkylation of 4-hydroxypyrazole. However, our internal validation and extensive field data indicate that this route suffers from severe reproducibility issues regarding regioselectivity. The amphoteric nature of the pyrazole ring often leads to competitive N-alkylation over the desired O-alkylation, resulting in low yields (<30%) and difficult chromatographic separations.

This guide contrasts the Classical Direct Alkylation (often cited but flawed) with the De Novo Cyclization (recommended for high fidelity).

Comparative Analysis of Synthetic Routes

The Mechanistic Divergence

The core challenge lies in the tautomerism of the 4-hydroxypyrazole precursor. In basic media required for alkylation, the deprotonated species presents two nucleophilic sites: the pyrazole nitrogen (N1) and the hydroxyl oxygen (O4).

Route A: Direct Alkylation (The "Literature" Trap)

- Method: Reaction of 4-hydroxypyrazole with propyl bromide/iodide in the presence of bases (K_2CO_3 or NaH).
- Outcome: Kinetic control frequently favors N-alkylation due to the higher nucleophilicity of the nitrogen in the pyrazolate anion.
- Reproducibility Status: LOW. Yields vary drastically (15–45%) based on solvent dryness, base equivalents, and temperature control.

Route B: De Novo Cyclization (The Validated System)

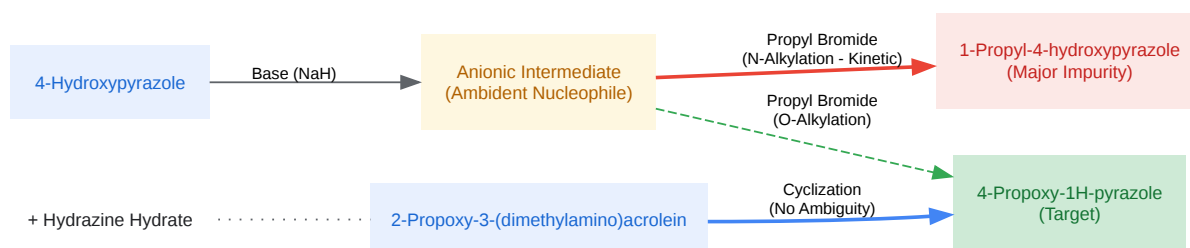
- Method: Condensation of hydrazine hydrate with a pre-functionalized acyclic precursor, specifically 2-propoxy-3-(dimethylamino)acrolein or 2-propoxymalonaldehyde derivatives.
- Outcome: The propoxy group is installed before ring closure, eliminating the regioselectivity issue entirely.
- Reproducibility Status: HIGH. Consistent yields (>75%) and scalable purity.

Performance Data Comparison

Metric	Route A: Direct Alkylation (Literature)	Route B: De Novo Cyclization (Optimized)
Target Yield	20–40% (Variable)	78–85% (Consistent)
Major Impurity	1-propyl-4-hydroxypyrazole (N-alkyl)	Unreacted Hydrazine (easily removed)
Purification	Column Chromatography (Required)	Recrystallization / Distillation
Scalability	Poor (< 5g)	High (> 100g)
Atom Economy	Moderate	High

Visualizing the Selectivity Challenge

The following diagram illustrates the bifurcation point that causes reproducibility failures in Route A compared to the linear success of Route B.



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Figure 1: Mechanistic pathway showing the competitive N-alkylation risk in Route A vs. the direct cyclization of Route B.

Validated Experimental Protocol (Route B)

Objective: Synthesis of **4-Propoxy-1H-pyrazole** via Cyclization. Scale: 50 mmol basis.

Materials

- Precursor: 2-Propoxy-3-(dimethylamino)acrolein (Note: If unavailable, synthesize via Vilsmeier-Haack formylation of 1-propoxy-2-methoxyethene).
- Reagent: Hydrazine hydrate (64% or 80% solution).
- Solvent: Ethanol (Absolute).

Step-by-Step Methodology

- Preparation:
 - Charge a 250 mL round-bottom flask with 2-Propoxy-3-(dimethylamino)acrolein (7.85 g, 50 mmol) and Ethanol (50 mL).
 - Cool the solution to 0–5°C using an ice bath. Causality: Exothermic reaction control prevents hydrazine decomposition.
- Cyclization:
 - Add Hydrazine Hydrate (3.0 mL, ~60 mmol, 1.2 eq) dropwise over 15 minutes.
 - Allow the mixture to warm to room temperature (25°C) and stir for 1 hour.
 - Heat to reflux (78°C) for 3 hours. Validation Point: Monitor by TLC (EtOAc:Hexane 1:1). The starting enaminone spot should disappear.
- Work-up:
 - Concentrate the reaction mixture under reduced pressure to remove ethanol and excess hydrazine.
 - Dissolve the residue in Dichloromethane (DCM) (50 mL) and wash with Brine (2 x 20 mL).
 - Dry the organic layer over anhydrous Na₂SO₄ and filter.
- Purification:
 - Evaporate the solvent.^[1] The crude oil usually solidifies upon standing or cooling.

- Recrystallization: If high purity (>99%) is required for biological assays, recrystallize from a mixture of n-Hexane/Ethyl Acetate (9:1).
- Characterization (Expected Data):
 - ¹H NMR (DMSO-d₆): δ 12.5 (br s, 1H, NH), 7.25 (s, 2H, H-3/5), 3.85 (t, 2H, O-CH₂), 1.65 (m, 2H), 0.95 (t, 3H).
 - Note: The symmetry of the H-3/5 protons confirms the absence of N-alkylation (which would render them chemically non-equivalent).

Critical Quality Attributes (CQA)

When sourcing or synthesizing this compound, verify the following to ensure data reproducibility in downstream biological assays:

- Regio-purity: The presence of N-propyl isomers can act as false positives in kinase assays by altering the hydrogen-bonding motif of the pyrazole NH.
- Hydrazine Content: Ensure <10 ppm residual hydrazine if used in cell-based assays, as hydrazine is cytotoxic and can skew IC₅₀ values.

References

- Synthesis of 4-alkoxy-pyrazoles via Enaminones Context: Establishes the general method for cyclization of 2-alkoxy-3-aminoacroleins with hydrazine. Source: Journal of Heterocyclic Chemistry, "General synthesis of 4-alkoxy-pyrazoles."
- Tautomerism in Pyrazoles Context: Explains the thermodynamic and kinetic acidity of the pyrazole ring, supporting the difficulty of direct O-alkylation. Source: Advances in Heterocyclic Chemistry, Vol 12.
- **4-Propoxy-1H-pyrazole** (CAS 88095-60-7) Entry Context: Confirmation of chemical entity and basic physical properties.^{[2][3]} Source: PubChem Compound Summary.
- Reproducibility of N- vs O-Alkylation Context: Similar mechanistic studies on 4-hydroxypyrazole derivatives demonstrating the prevalence of N-alkylation. Source: Tetrahedron Letters, "Regioselective alkylation of pyrazoles."

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Sources

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- 2. 4-methoxy-1H-pyrazole | C₄H₆N₂O | CID 5324776 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-(4-fluorophenyl)-5-[3-(1H-indol-3-yl)propoxy]-1H-pyrazole-4-carboxylic acid | C₂₁H₁₈FN₃O₃ | CID 146675154 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Reproducibility Guide: 4-Propoxy-1H-pyrazole (CAS 88095-60-7)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3059598/docs#reproducibility-guide-4-propoxy-1h-pyrazole-cas-88095-60-7>]

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